

# physical and chemical properties of Tetrabutylammonium Dichlorobromide

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## Compound of Interest

Compound Name: *Tetrabutylammonium  
Dichlorobromide*

Cat. No.: *B076075*

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## Tetrabutylammonium Dichlorobromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Tetrabutylammonium Dichlorobromide**, a quaternary ammonium salt with applications in organic synthesis. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on presenting clear, actionable data and methodologies.

## Core Physical and Chemical Properties

**Tetrabutylammonium Dichlorobromide** is a solid material, appearing as a light yellow to green powder or crystal.<sup>[1]</sup> It is characterized by the presence of a tetrabutylammonium cation and a dichlorobromide anion.

## Quantitative Data Summary

The key physical and chemical properties of **Tetrabutylammonium Dichlorobromide** are summarized in the table below for easy reference and comparison.

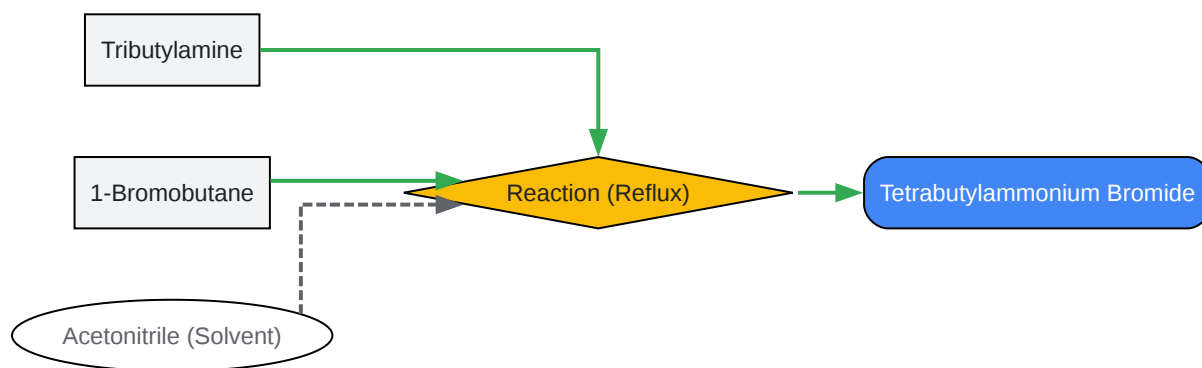
Property	Value	Reference(s)
Molecular Formula	C <sub>16</sub> H <sub>36</sub> BrCl <sub>2</sub> N	[1][2]
Molecular Weight	393.28 g/mol	[1][2]
Appearance	Light yellow to yellow to green powder/crystal	[1]
Melting Point	62.0 - 66.0 °C	
CAS Number	13053-75-3	[1][2]
Purity	>97.0%	[1]
InChI	InChI=1S/C16H36N.BrCl2/c1-5-9-13-17(14-10-6-2,15-11-7-3)16-12-8-4;2-1-3/h5-16H2,1-4H3;/q+1;-1	[2]
Canonical SMILES	CCCC--INVALID-LINK--(CCCC)CCCC.[Cl-].[Cl-].[Br]	[2]

## Synthesis and Preparation

While a direct, detailed experimental protocol for the synthesis of **Tetrabutylammonium Dichlorobromide** is not readily available in the provided search results, a plausible method can be inferred from the synthesis of the closely related and commercially available Tetrabutylammonium Bromide (TBAB). The synthesis of TBAB is typically achieved through the quaternization of tributylamine with 1-bromobutane.

## Illustrative Synthesis of the Tetrabutylammonium Cation

The following workflow illustrates the general synthesis of the tetrabutylammonium cation, which is the first step in preparing **Tetrabutylammonium Dichlorobromide**.



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*General synthesis of the tetrabutylammonium cation.*

## Proposed Synthesis of Tetrabutylammonium Dichlorobromide

The formation of the dichlorobromide anion can be achieved by the reaction of a bromide salt with a chlorinating agent. A potential experimental protocol would involve the following steps:

- **Dissolution:** Dissolve Tetrabutylammonium Bromide in a suitable, inert solvent such as dichloromethane or chloroform.
- **Chlorination:** Slowly bubble chlorine gas through the solution, or add a stoichiometric amount of a suitable chlorinating agent (e.g., sulfuryl chloride), while maintaining a low temperature.
- **Monitoring:** Monitor the reaction progress using appropriate analytical techniques, such as titration or spectroscopy, to ensure the complete formation of the dichlorobromide anion.
- **Isolation:** Once the reaction is complete, the product can be isolated by removing the solvent under reduced pressure, followed by washing with a non-polar solvent to remove any unreacted starting materials or byproducts, and then drying under vacuum.

## Chemical Reactivity and Applications

**Tetrabutylammonium Dichlorobromide** is a useful reagent in organic synthesis, particularly for the introduction of both bromine and chlorine atoms into a molecule.

## Geminal Bromochlorination of $\alpha$ -Diazo Carbonyl Compounds

A key application of **Tetrabutylammonium Dichlorobromide** is in the geminal bromochlorination of  $\alpha$ -diazo carbonyl compounds.<sup>[2][3]</sup> This reaction provides a mild and efficient method for the synthesis of  $\alpha$ -bromo- $\alpha$ -chloro carbonyl compounds.

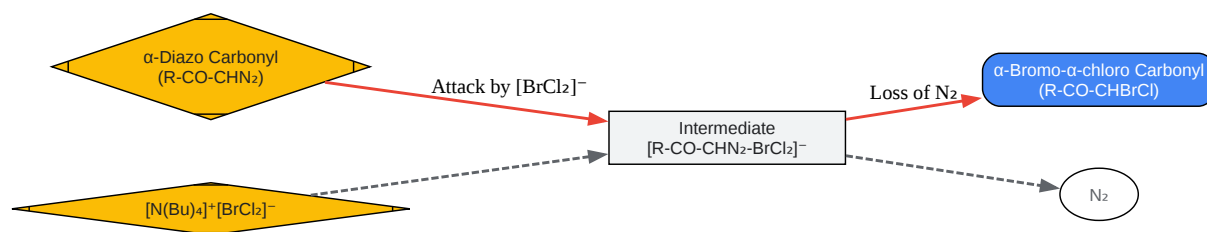
### Experimental Protocol:

A general procedure for this reaction involves the following steps:

- To a solution of the  $\alpha$ -diazo carbonyl compound (1.0 mmol) in a suitable solvent such as chloroform (5 mL), add **Tetrabutylammonium Dichlorobromide** (1.2 mmol).
- The reaction is typically carried out at room temperature or slightly elevated temperatures and can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is washed with an aqueous solution of sodium thiosulfate to remove any unreacted halogenating agent.
- The organic layer is then separated, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

## Reaction Mechanism

The proposed mechanism for the geminal bromochlorination of an  $\alpha$ -diazo carbonyl compound is depicted below. The reaction proceeds through the formation of a diazonium intermediate, which is then attacked by the dichlorobromide anion.



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*Proposed mechanism for geminal bromochlorination.*

## Spectral Data

Detailed spectral data for **Tetrabutylammonium Dichlorobromide** is not extensively reported. However, the spectral characteristics can be inferred from the data available for the tetrabutylammonium cation, which is a common component in many quaternary ammonium salts.

## NMR Spectroscopy

- $^1H$  NMR: The proton NMR spectrum of the tetrabutylammonium cation typically shows four distinct signals corresponding to the four different methylene groups and the terminal methyl group of the butyl chains. The chemical shifts are generally in the range of 0.9-3.4 ppm.
- $^{13}C$  NMR: The carbon NMR spectrum of the tetrabutylammonium cation will exhibit four signals for the butyl group carbons, typically in the range of 13-60 ppm.

## Infrared (IR) Spectroscopy

The IR spectrum of **Tetrabutylammonium Dichlorobromide** would be dominated by the vibrational modes of the tetrabutylammonium cation. Key absorption bands would include C-H stretching vibrations around  $2800-3000\text{ cm}^{-1}$  and C-H bending vibrations around  $1470\text{ cm}^{-1}$ . The presence of the dichlorobromide anion might introduce weak absorptions in the far-infrared region.

## UV-Vis Spectroscopy

The tetrabutylammonium cation itself does not have a significant chromophore and is not expected to show strong absorption in the UV-Vis region. The dichlorobromide anion may exhibit absorption in the UV region.

## Safety and Handling

**Tetrabutylammonium Dichlorobromide** is classified as a hazardous substance.

- Hazard Statements: H315 (Causes skin irritation) and H319 (Causes serious eye irritation).  
[2]
- Precautionary Statements: It is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

## Conclusion

**Tetrabutylammonium Dichlorobromide** is a valuable reagent for specialized applications in organic synthesis, offering a convenient method for geminal bromochlorination. While detailed spectroscopic and synthesis data for this specific compound are limited, its properties can be reasonably extrapolated from related tetrabutylammonium salts. Researchers and drug development professionals should handle this compound with appropriate safety precautions due to its irritant nature. Further investigation into its synthesis, spectral properties, and reactivity is warranted to expand its utility in synthetic chemistry.

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## References

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